

tert-Buty-P4 handling and storage

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Compound Focus: tert-Buty-P4

CAS No.: 111324-04-0

Cat. No.: S1492343

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Introduction to P4-t-Bu

P4-t-Bu is a neutral, peralkylated polyaminophosphazene renowned for its exceptional basicity combined with low nucleophilicity. With the formula $(\text{CH}_3)_3\text{C}-\text{N}=\text{P}(-\text{N}=\text{P}(-\text{N}(\text{CH}_3)_2)_3)_3$, it is a member of the homologous series of phosphazene bases, where "P4" denotes the four phosphorus atoms in its structure and "t-Bu" represents the tert-butyl group [1]. Its standout property is an extrapolated pKa value of **42.1 in acetonitrile**, making it one of the strongest neutral nitrogenous bases known—approximately 18 orders of magnitude more basic than DBU (pKa 24.3) [1]. This extreme basicity, paired with its high steric hindrance, allows it to participate in and accelerate a wide range of reactions under mild conditions while suppressing common side reactions associated with ionic bases, such as aldol condensations [1]. It is typically handled as a solution in non-polar solvents like hexane due to its hygroscopic and reactive nature [1] [2].

Chemical and Physical Properties

A comprehensive overview of the key properties of P4-t-Bu is provided in the table below.

Table 1: Chemical and Physical Properties of P4-t-Bu

Property	Specification / Value	Reference
CAS Number	111324-04-0	[2]

Property	Specification / Value	Reference
Molecular Formula	C ₂₂ H ₆₃ N ₁₃ P ₄	[1] [2]
Molar Mass	633.73 g·mol ⁻¹	[1] [2]
Physical Form	Extremely hygroscopic solid; often supplied as a solution.	[1]
Typical Commercial Form	~1.0 M solution in hexane	[2]
Density (of solution)	~0.90 g/mL at 20°C	[2]
Melting Point	207 °C (lit.)	[2]
pKa (in MeCN)	42.1 (extrapolated)	[1]
Solubility	Very soluble in non-polar solvents (e.g., hexane, toluene, THF). Also very hydrophilic.	[1]
Thermal Stability	Stable up to 120 °C	[1]
Sensitivity	Highly hygroscopic; sensitive to moisture and oxygen (though stable to dry O ₂).	[1] [2]

Handling, Storage, and Safety Protocols

Hazards Identification

P4-t-Bu and its common solutions present significant hazards that require rigorous controls [2]:

- **Flammability:** The hexane solution is highly flammable (Category 2).
- **Health Hazards:** Causes severe skin burns and eye damage (Skin Corrosion Category 1B). Suspected of damaging fertility (Reproductive Toxicity Category 2). May cause damage to organs through prolonged or repeated exposure. Vapours may cause drowsiness and dizziness.
- **Aspiration Hazard:** The solution can be fatal if swallowed and enters the airways (Aspiration Toxicity Category 1).

- **Environmental Hazard:** Harmful to aquatic life with long-lasting effects.

Safe Handling Procedures

Personal Protective Equipment (PPE) is mandatory [2]:

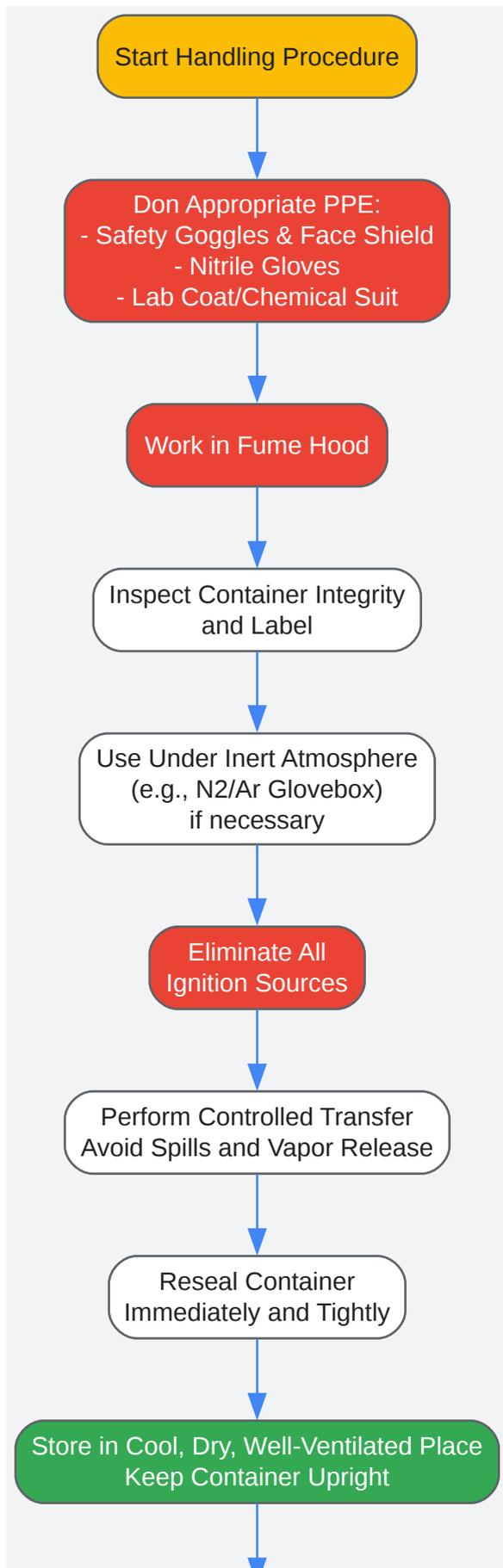
- **Eye/Face Protection:** Tightly fitting safety goggles and a face shield (8-inch minimum).
- **Skin Protection:** Wear a complete chemical-protective suit, flame-retardant antistatic clothing. Use nitrile rubber gloves (minimum thickness 0.4 mm for full contact, 0.2 mm for splash contact).
- **Respiratory Protection:** Where risk assessment indicates, use a full-face respirator with a multi-purpose combination (US) or type ABEK (EN 143) cartridge.
- **General Handling Precautions:**
 - **Avoid Sources of Ignition:** Perform work in a well-ventilated fume hood, away from heat, sparks, and open flames. No smoking [2].
 - **Avoid Inhalation and Contact:** Do not breathe vapours or mist. Avoid contact with skin and eyes [2].
 - **Electrostatic Charge:** Take measures to prevent the buildup of electrostatic charge, which could ignite flammable vapors [2].
 - **Eliminate Protic Impurities:** Traces of water or other protic impurities can be eliminated by adding bromoethane to the base [1].

Storage Guidelines

Adherence to the following storage conditions is critical for safety and maintaining reagent integrity [2]:

- **Store in a cool, dry, and well-ventilated place.**
- **Keep the container tightly sealed** to prevent evaporation of the solvent and absorption of atmospheric moisture and CO₂.
- **Containers which are opened must be carefully resealed and kept upright** to prevent leakage.
- The substance is **moisture sensitive**.

The following workflow outlines the key steps for safe handling and storage.



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Detailed Experimental Protocols

The following workflows and protocols illustrate the use of P4-t-Bu in specific synthetic applications.

General Procedure for Alkene Synthesis via Dehydrohalogenation

This protocol describes the synthesis of alkenes from primary alkyl bromides, a reaction where P4-t-Bu demonstrates superior performance over traditional bases [1].

Reaction Scheme: $\text{R-CH}_2\text{-CH}_2\text{-Br} \rightarrow (\text{P4-t-Bu}) \text{R-CH=CH}_2$

Protocol:

- **Setup:** Charge a flame-dried, nitrogen-purged round-bottom flask with a magnetic stir bar.
- **Substrate Addition:** Dissolve the primary alkyl bromide (e.g., 1-bromooctane, 1.0 equiv) in a dry, non-polar solvent such as hexane or toluene.
- **Basification:** Add P4-t-Bu (1.0 M in hexane, 1.05 equiv) dropwise at room temperature with stirring.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC or GC/MS.
- **Work-up:** Once complete, quench the reaction carefully by adding a saturated aqueous ammonium chloride (NH_4Cl) solution.
- **Isolation:** Separate the organic layer. Extract the aqueous layer with an organic solvent (e.g., diethyl ether). Combine the organic phases, wash with brine, dry over anhydrous MgSO_4 , and concentrate under reduced pressure.
- **Purification:** Purify the crude product (e.g., 1-octene) by distillation or flash chromatography.

Note: This method yielded 96% of 1-octene from 1-bromooctane, compared to 75% with a KOt-Bu/18-crown-6 system [1].

General Procedure for Alkylation of Activated Methylene Groups

This protocol covers the monoalkylation of substrates with weakly acidic protons, such as esters or nitriles, with high selectivity [1].

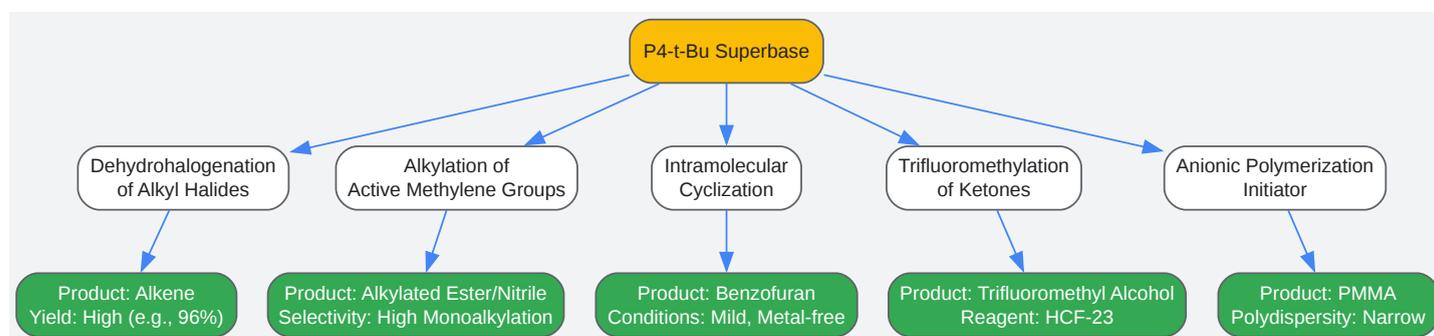
Reaction Scheme: $Z-CH_2-Y + R-I \rightarrow (P4-t-Bu) Z-CH(R)-Y$ (where Z = ester, nitrile, etc.; R = alkyl group)

Protocol:

- **Setup:** Perform all operations under an inert atmosphere (N₂ or Ar) in an oven-dried glassware.
- **Deprotonation:** Add P4-t-Bu (1.0 M in hexane, 1.1 equiv) to a stirred solution of the substrate (e.g., 8-phenylmenthyl phenylacetate, 1.0 equiv) in a dry aprotic solvent like THF at -78°C.
- **Alkylation:** After stirring for 30 minutes, add the alkyl halide (e.g., iodoethane, 1.05 equiv) dropwise.
- **Reaction:** Allow the reaction mixture to warm slowly to room temperature and stir until completion (monitor by TLC).
- **Work-up:** Quench the reaction with a slight excess of a mild proton source (e.g., acetic acid) in the cold.
- **Isolation and Purification:** Concentrate the mixture and purify the residue via flash chromatography to isolate the monoalkylated product.

Note: Using 8-phenylmenthyl phenylacetate and iodoethane, this procedure yielded 95% of the Z-configured monoethyl derivative [1].

The following diagram summarizes the key experimental workflows where P4-t-Bu is applied.



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Summary of Key Applications

The table below summarizes the versatile applications of P4-t-Bu in organic synthesis, demonstrating its utility and efficiency.

Table 2: Key Synthetic Applications of P4-t-Bu

Application	Substrate Class	Product Class	Key Conditions / Notes	Performance / Yield
Dehydrohalogenation	Primary alkyl bromides	Terminal Alkenes	Mild conditions, hexane solvent	96% (1-Octene from 1-Bromooctane) [1]
Selective Alkylation	Esters (e.g., Phenylacetates)	α -Monoalkylated Esters	Low temperature, high stereoselectivity	95% yield, high Z-selectivity [1]
Polyalkylation	Succinonitrile	Tetraalkylated Nitrile	Avoids Thorpe-Ziegler cyclization	98% yield [1]
Cyclization	ortho-Alkynylphenyl ethers	Benzofurans	Metal-free catalysis, mild conditions	Efficient [1]
Trifluoromethylation	Ketones (e.g., Benzophenone)	Trifluoromethyl Alcohol	With HCF-23 and (TMS) ₃ N, room temperature	Up to 84% yield [1]
Polymerization	Methyl Methacrylate (MMA)	Poly(MMA)	Used as an initiator	Narrow polydispersity, M _w /M _n up to 40,000 [1]

Conclusion

P4-t-Bu is a powerful tool for the research chemist, offering unparalleled basicity with minimal nucleophilicity. Its ability to facilitate challenging transformations under mild conditions, suppress unwanted side reactions, and function in non-polar solvents makes it invaluable, particularly in complex synthetic sequences and sensitive substrate manipulation. Adherence to the strict handling and storage protocols outlined in this document is paramount to harnessing its full potential safely and effectively. Its diverse applications, from dehydrohalogenations and alkylations to polymerizations, underscore its significance in modern organic and polymer chemistry research.

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References

1. P4-t-Bu [en.wikipedia.org]
2. Phosphazene base P4-t-Bu solution | CAS#:111324-04-0 [chemsrc.com]

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